

Physical properties of 3,4-Dichlorobenzyl isocyanate (melting point, boiling point)

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Compound of Interest

Compound Name: 3,4-Dichlorobenzyl isocyanate

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A Technical Guide to the Physical Properties of 3,4-Dichlorobenzyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **3,4-dichlorobenzyl isocyanate**, with a focus on its melting and boiling points. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document outlines the standard methodologies for determining these crucial physical constants.

Physical Properties

3,4-Dichlorobenzyl isocyanate is an organic compound that is expected to be a liquid at standard temperature and pressure. As such, its key physical properties for characterization are its freezing point and boiling point. While specific, experimentally verified values for **3,4-dichlorobenzyl isocyanate** are not readily available, the following table is provided for the structured presentation of data once determined.

Data Presentation: Physical Properties of **3,4-Dichlorobenzyl Isocyanate**

Physical Property	Value	Conditions
Freezing Point	Data not available	1 atm
Boiling Point	Data not available	1 atm

Experimental Protocols

The following sections detail the standard experimental procedures for the determination of the freezing and boiling points of a liquid organic compound such as **3,4-dichlorobenzyl isocyanate**.

2.1. Determination of Freezing Point

The freezing point is the temperature at which a liquid transitions to a solid at a given pressure. For a pure crystalline substance, the freezing point and melting point are identical. The following protocol is a general method for determining the freezing point of a liquid.

Methodology:

- **Sample Preparation:** A sample of the liquid is placed in a freezing tube, which is a double-walled test tube providing insulation. The tube is equipped with a stirrer and a precision thermometer or temperature probe, ensuring the sensing bulb is fully immersed in the liquid.
- **Cooling:** The freezing tube is immersed in a cooling bath containing a medium such as an ice-water or ice-salt mixture, depending on the expected freezing point. The cooling bath should be maintained at a temperature a few degrees below the anticipated freezing point of the sample.
- **Data Collection:** The sample is gently and continuously stirred as it cools to ensure temperature uniformity and to prevent supercooling. The temperature is recorded at regular intervals.
- **Observation:** As the substance cools, the temperature will decrease. Upon the initiation of freezing, the temperature will either plateau or the rate of cooling will significantly decrease due to the release of the latent heat of fusion.

- Freezing Point Determination: The freezing point is the constant temperature observed during the phase transition from liquid to solid. If supercooling occurs, the temperature will dip below the freezing point and then rise to a constant value as crystallization begins. This constant temperature is recorded as the freezing point. A plot of temperature versus time will show a distinct plateau at the freezing point.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

2.2. Determination of Boiling Point

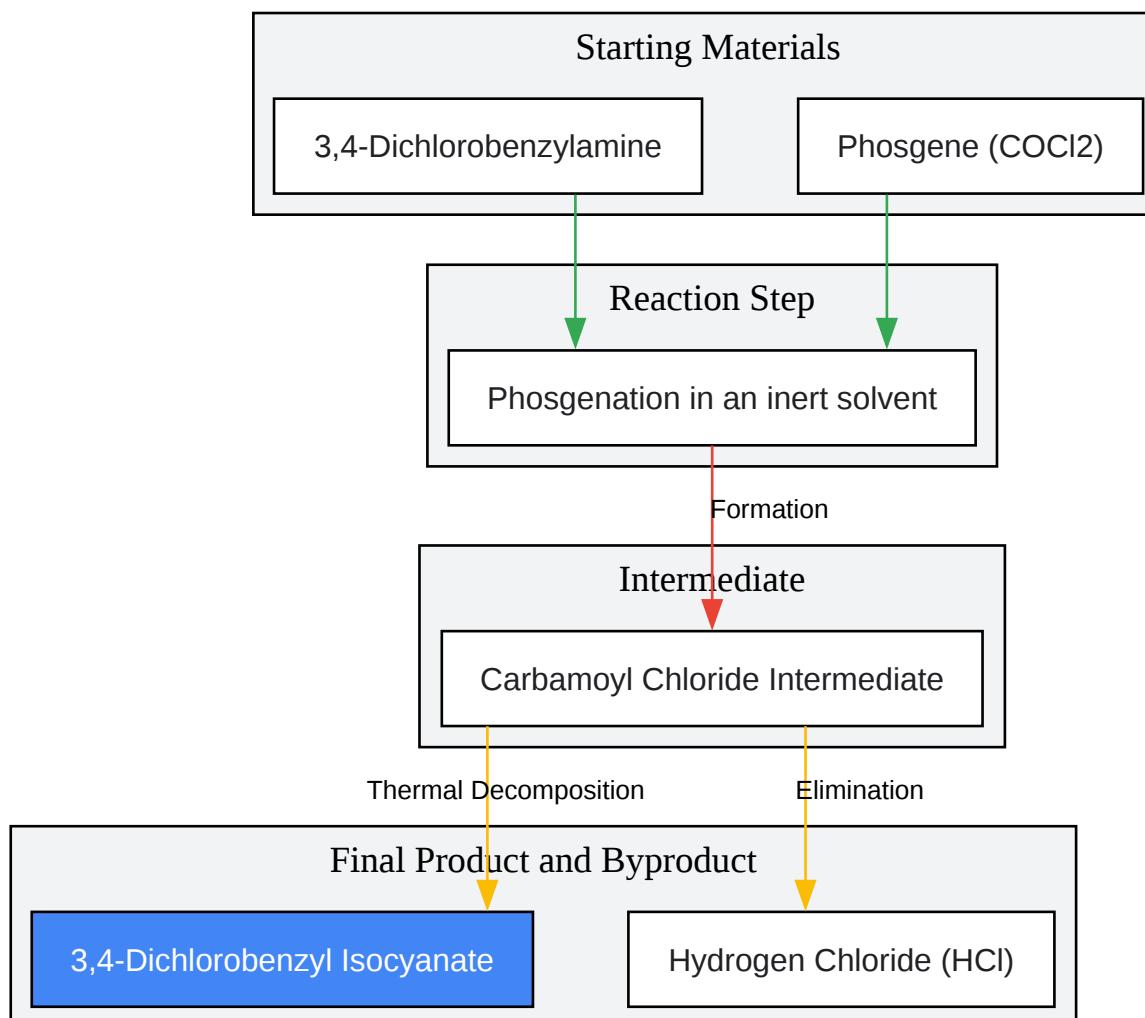
The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology:

- Apparatus Setup: A small amount of the liquid is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube, with the open end submerged in the liquid.
- Heating: The test tube is attached to a thermometer and heated in a heating bath (e.g., an oil bath or a Thiele tube) to ensure uniform heat distribution.
- Observation: As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out. As the liquid approaches its boiling point, the vapor pressure will increase, leading to a continuous and rapid stream of bubbles emerging from the capillary tube.
- Boiling Point Determination: The heat source is removed once a steady stream of bubbles is observed. As the liquid cools, the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. At this point, the vapor pressure inside the capillary is equal to the external atmospheric pressure.

Mandatory Visualization

The following diagram illustrates a common synthetic pathway for the preparation of an isocyanate from a primary amine, a reaction that is applicable for the synthesis of **3,4-dichlorobenzyl isocyanate** from 3,4-dichlorobenzylamine.



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Caption: Synthesis of **3,4-Dichlorobenzyl Isocyanate**.

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